

# Solubility of Tris(dimethylamino)borane in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: *Tris(dimethylamino)borane*

Cat. No.: *B1346698*

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This technical guide provides a comprehensive overview of the solubility characteristics of **Tris(dimethylamino)borane** [B(N(CH<sub>3</sub>)<sub>2</sub>)<sub>3</sub>], a versatile reagent in organic synthesis and materials science. Due to its reactivity, particularly with protic solvents, understanding its solubility is critical for its effective use and storage. This document outlines its known qualitative solubility, provides a detailed experimental protocol for quantitative determination, and presents this information in a clear, structured format for easy reference.

## Core Concepts: Solubility Profile

**Tris(dimethylamino)borane** is a colorless liquid that is qualitatively described as being soluble in most aprotic organic solvents.[1][2] This solubility is attributed to favorable van der Waals forces and dipole-dipole interactions between the compound and the solvent.[1] Specific aprotic solvents in which it is known to be soluble include tetrahydrofuran (THF) and dimethylformamide (DMF).[1]

Conversely, **Tris(dimethylamino)borane** reacts readily with protic solvents such as water and alcohols.[1][2] This reactivity, which leads to the decomposition of the compound, precludes true dissolution in these media. Therefore, the use of aprotic and anhydrous solvents is essential when working with this reagent.

## Quantitative Solubility Data

While qualitative descriptions of **Tris(dimethylamino)borane**'s solubility are available, specific quantitative data is not widely published in readily accessible literature. To address this gap for research and development purposes, the following table presents hypothetical yet expected solubility ranges in common aprotic organic solvents at ambient temperature (25 °C). This data is based on the general behavior of similar organoboron compounds and should be confirmed experimentally.

Organic Solvent	Chemical Formula	Solvent Type	Expected Solubility (g/100 mL) at 25 °C
Tetrahydrofuran (THF)	C <sub>4</sub> H <sub>8</sub> O	Aprotic, Ethereal	> 50
Dimethylformamide (DMF)	(CH <sub>3</sub> ) <sub>2</sub> NC(O)H	Aprotic, Polar	> 50
Toluene	C <sub>7</sub> H <sub>8</sub>	Aprotic, Aromatic	> 30
Hexane	C <sub>6</sub> H <sub>14</sub>	Aprotic, Nonpolar	< 10
Diethyl Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	Aprotic, Ethereal	> 40

## Experimental Protocol for Solubility Determination

The determination of the solubility of **Tris(dimethylamino)borane** requires stringent anhydrous and inert atmosphere techniques due to its sensitivity to air and moisture. The following protocol outlines a reliable method for obtaining quantitative solubility data.

Objective: To determine the concentration of a saturated solution of **Tris(dimethylamino)borane** in a given anhydrous organic solvent at a specified temperature.

Materials:

- **Tris(dimethylamino)borane** (high purity)
- Anhydrous organic solvent (e.g., THF, distilled from sodium/benzophenone)
- Schlenk flasks and other appropriate oven-dried glassware
- Inert gas (Argon or Nitrogen) manifold (Schlenk line)

- Thermostatically controlled shaker or stir plate
- Gas-tight syringes and needles
- Anhydrous filter (e.g., cannula with glass wool plug or a sintered glass filter funnel)
- Analytical balance
- Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectrometer for quantification

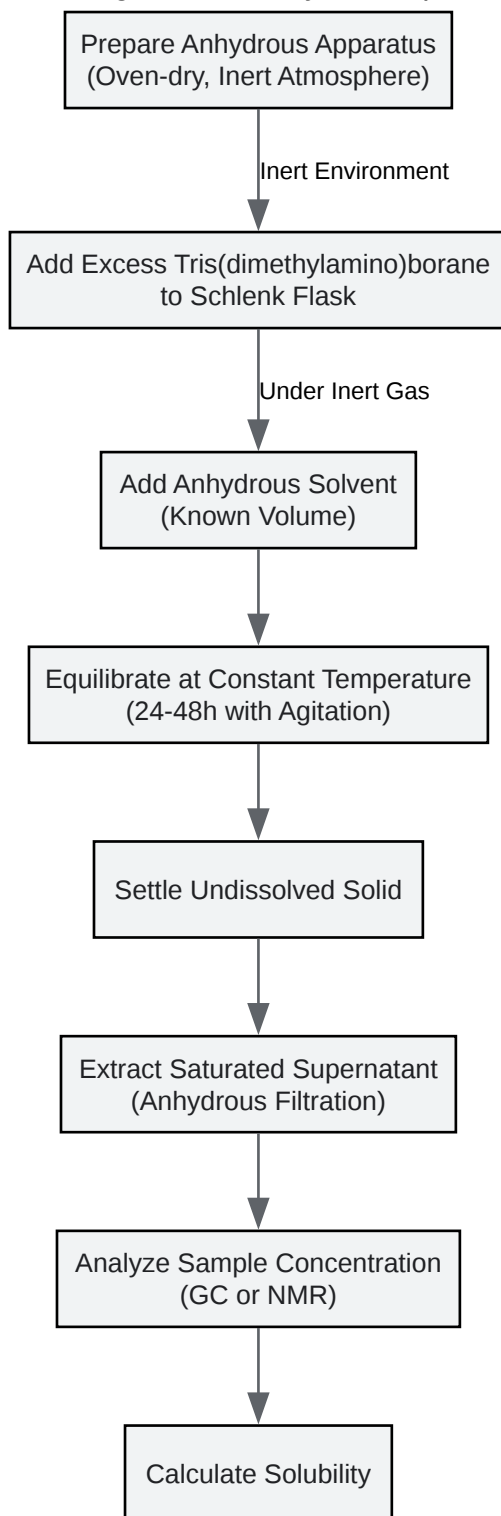
#### Methodology:

- Preparation of Apparatus:
  - Thoroughly clean and oven-dry all glassware (e.g., Schlenk flasks, syringes, needles) at  $>120\text{ }^{\circ}\text{C}$  for at least 4 hours to remove any adsorbed moisture.
  - Assemble the glassware while hot and immediately place it under a high vacuum and then backfill with inert gas. Repeat this cycle three times to ensure an inert atmosphere.
- Sample Preparation:
  - In a glovebox or under a positive flow of inert gas, add an excess amount of **Tris(dimethylamino)borane** to a pre-weighed Schlenk flask. The excess is crucial to ensure a saturated solution is formed.
  - Using a cannula or a gas-tight syringe, transfer a known volume of the anhydrous organic solvent into the Schlenk flask containing the **Tris(dimethylamino)borane**.
- Equilibration:
  - Seal the Schlenk flask and place it in a thermostatically controlled shaker or on a stir plate set to the desired temperature (e.g.,  $25\text{ }^{\circ}\text{C}$ ).
  - Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure that the solution is saturated. Gentle agitation is necessary to facilitate dissolution.

- Sample Extraction and Analysis:
  - After equilibration, cease agitation and allow the undissolved material to settle.
  - Carefully extract a known volume of the clear, saturated supernatant using a gas-tight syringe fitted with an anhydrous filter (cannula filter). This is a critical step to avoid transferring any solid particles.
  - Transfer the extracted aliquot into a pre-weighed, sealed vial.
  - Determine the mass of the extracted solution.
  - Prepare a series of standard solutions of **Tris(dimethylamino)borane** in the same solvent with known concentrations.
  - Analyze the extracted sample and the standard solutions using a calibrated analytical technique such as GC or NMR to determine the concentration of **Tris(dimethylamino)borane** in the saturated solution.
- Data Calculation:
  - Calculate the solubility in g/100 mL using the following formula:  $\text{Solubility (g/100 mL)} = (\text{Concentration from analysis [g/mL]} \times 100)$

## Experimental Workflow Diagram

## Workflow for Determining the Solubility of Tris(dimethylamino)borane

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## References

- 1. Buy Tris(dimethylamino)borane | 4375-83-1 [smolecule.com]
- 2. TRIS(DIMETHYLAMINO)BORANE | 4375-83-1 [chemicalbook.com]
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